

A Technical Guide to the Commercial Availability and Sourcing of 3-Chloropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloropyridine

Cat. No.: B048278

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the commercial landscape for **3-Chloropyridine** (CAS No. 626-60-8), a critical heterocyclic building block in the synthesis of pharmaceuticals and agrochemicals.^[1] Given its importance, understanding the supplier base, available grades, and procurement strategies is essential for seamless research and development.

Introduction to 3-Chloropyridine

3-Chloropyridine is a chlorinated pyridine derivative widely used as a versatile intermediate in organic synthesis.^[2] Its structure allows it to participate in a variety of chemical reactions, making it a key starting material for numerous biologically active molecules, including anti-inflammatory drugs, anti-cancer agents, herbicides, and insecticides.^[1] The compound is typically a clear, colorless to pale yellow liquid with a boiling point of approximately 148°C.

Commercial Purity and Grades

The purity of **3-Chloropyridine** is a critical parameter, particularly for pharmaceutical applications where stringent quality control is mandatory.^[3] Suppliers typically offer several grades, which can be broadly categorized as follows. It is imperative to request a Certificate of Analysis (CoA) for each batch to confirm its specifications.^[4]

Purity Grade	Typical Assay (%)	Common Applications
Technical Grade	95-98%	Agrochemical synthesis, industrial applications
Reagent Grade	≥98%	Laboratory R&D, non-GMP synthesis[5][6][7]
High Purity / Pharma Grade	≥99% to >99.5% (GC)	Pharmaceutical intermediate synthesis, GMP processes[1][8][9][10]

Note: The exact specifications can vary by supplier. Always consult the supplier's documentation.

Major Suppliers and Manufacturers

The global market for chloropyridines is robust, with key manufacturing hubs located in China, India, Europe, and the United States.[3][11] The supplier landscape ranges from large-scale manufacturers focused on bulk production to catalog companies specializing in research and development quantities.

Pricing for **3-Chloropyridine** is highly dependent on volume, purity, and market conditions. While small, lab-scale quantities can be purchased directly online, bulk orders for drug development and commercial manufacturing require direct engagement with suppliers for quotations. One 2023 listing from a supplier in India indicated a price of approximately ₹748/kg (subject to change and negotiation).[12]

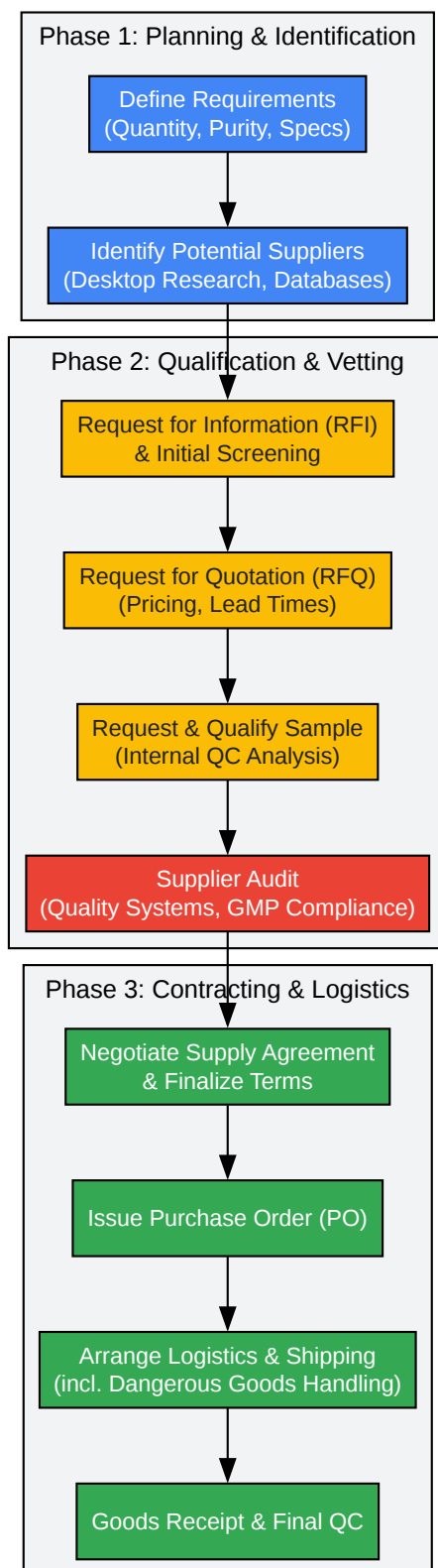
The following table summarizes a selection of notable global suppliers. This list is not exhaustive but represents a cross-section of the market.

Supplier	Headquarters	Scale of Operation	Notable Features
Sigma-Aldrich (Merck)	Germany	Research & Bulk	Extensive catalog, ReagentPlus® grade (99% purity), strong global distribution.[13]
Thermo Scientific (Fisher)	United States	Research & Bulk	Offers various quantities (e.g., 10g, 100mL) with purities of 99%+.[9][14]
Tokyo Chemical Industry (TCI)	Japan	Research & Bulk	Global presence with a focus on high-quality reagents, offers >95% purity grades.[15][16]
Hebei Weimiao	China	Manufacturing	A representative of the large chemical manufacturing base in China.[3]
Shandong Kanghong	China	Manufacturing/Export	Manufacturer and exporter of pharmaceutical chemicals, offering ≥99% purity.[17]
Simson Pharma Limited	India	Manufacturing	Provides high-quality 3-Chloropyridine with an accompanying Certificate of Analysis.[4]
Varna Chems	India	Manufacturing	Indian-based manufacturer offering purities up to 99% and package sizes up to 1 MT.[8]

Apollo Scientific	United Kingdom	Research & Bulk	UK-based supplier with stock available in the UK and US, offering ≥95% purity. [18]
Manchester Organics	United Kingdom	Research & Bulk	Offers 98% purity and provides discounts on larger volume orders. [6]
ChemScene	United States	Research & Custom	Provides ≥98% purity and offers services including custom synthesis and commercial production. [7]

Procurement Workflow for Key Starting Materials

For drug development professionals, sourcing a key starting material like **3-Chloropyridine** involves a structured process beyond a simple purchase. This workflow ensures quality, regulatory compliance, and a stable supply chain.



[Click to download full resolution via product page](#)

Caption: Procurement workflow for sourcing critical chemical reagents.

This diagram illustrates the logical progression from defining technical requirements to receiving and qualifying the material. A critical step for researchers in drug development is the supplier audit (F), which is essential for ensuring that the manufacturer complies with Good Manufacturing Practices (GMP) where required.[3] Furthermore, as **3-Chloropyridine** is classified as a dangerous good for transport, proper logistics and handling are mandatory.[19]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-Chloropyridine | 626-60-8 [chemicalbook.com]
- 3. 3-chloropyridine cas 626-60-8 manufacturers [weimiaobio.com]
- 4. 3-Chloropyridine | CAS No- 626-60-8 | Simson Pharma Limited [simsonpharma.com]
- 5. 3-Chloropyridine | 626-60-8 - BuyersGuideChem [buyersguidechem.com]
- 6. manchesterorganics.com [manchesterorganics.com]
- 7. chemscene.com [chemscene.com]
- 8. 3-Chloropyridine manufacturers and suppliers in india [chemicalbook.com]
- 9. 3-Chloropyridine, 99% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 10. 3-Chloropyridine (99%) - Amerigo Scientific [amerigoscientific.com]
- 11. openpr.com [openpr.com]
- 12. indiamart.com [indiamart.com]
- 13. 3-氯吡啶 ReagentPlus®, 99% | Sigma-Aldrich [sigmaaldrich.com]
- 14. 110021000 [thermofisher.com]
- 15. 3-Chloropyridine | 626-60-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 16. 3-Chloropyridine | 626-60-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]

- 17. 3-chloropyridine at Best Price in Jinan, Shandong | Shandong Kanghong International Trade Company Limited [tradeindia.com]
- 18. 626-60-8 Cas No. | 3-Chloropyridine | Apollo [store.apolloscientific.co.uk]
- 19. scbt.com [scbt.com]
- To cite this document: BenchChem. [A Technical Guide to the Commercial Availability and Sourcing of 3-Chloropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048278#commercial-availability-and-suppliers-of-3-chloropyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com